

# Application Notes and Protocols for Greenhouse Bioassays of Florylpicoxamid Fungicidal Activity

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## Compound of Interest

Compound Name: *Florylpicoxamid*

Cat. No.: *B6595160*

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These application notes provide a comprehensive overview and detailed protocols for conducting greenhouse bioassays to evaluate the fungicidal activity of **Florylpicoxamid**. **Florylpicoxamid** is a broad-spectrum picolinamide fungicide that acts as a Quinone inside Inhibitor (Qil) of the mitochondrial cytochrome bc1 complex (Complex III), effectively disrupting fungal respiration.[1] This document outlines methodologies for assessing its efficacy against key plant pathogens, presents quantitative data from various studies, and visualizes experimental workflows and its mode of action.

## Data Presentation

The following tables summarize the quantitative fungicidal activity of **Florylpicoxamid** against a range of plant pathogenic fungi, providing a basis for comparison and experimental design.

Table 1: In Vitro Fungicidal Activity of **Florylpicoxamid** Against Various Plant Pathogenic Fungi

Fungal Species	Common Disease	EC <sub>50</sub> (µg/mL)
Zymoseptoria tritici	Septoria tritici blotch of wheat	0.0046 (80% growth inhibition) [2]
Botrytis cinerea	Gray mold	0.051 ± 0.0072 (mycelial development)[3]
		0.0062 ± 0.0007 (conidial germination)[3]
		0.019 ± 0.0041 (germ tube elongation)[3]
		0.012 ± 0.0069 (sclerotium germination)[3]

Table 2: In Planta Greenhouse Efficacy of **Florylpicoxamid**

Pathogen	Host Plant	Application Type	Application Rate	Disease Control (%)
Zymoseptoria tritici	Wheat	Preventative	0.03 mg/L	80% <a href="#">[2]</a>
Botrytis cinerea	Tomato Fruit	Protective	Not specified	High
Botrytis cinerea	Tomato Fruit	Curative	Not specified	High
Clavibacter homoeocarpa	Turfgrass	Not specified	0.045 - 0.134 lb ai/A	Comparable to commercial standards <a href="#">[4]</a> <a href="#">[5]</a>
Colletotrichum graminicola	Turfgrass	Not specified	0.045 - 0.134 lb ai/A	Comparable to commercial standards <a href="#">[5]</a>
Leptosphaeria spp.	Canola	Not specified	Not specified	Comparable to commercial standards <a href="#">[5]</a>
Pyrenophora teres	Barley	Not specified	Not specified	Comparable to commercial standards <a href="#">[5]</a>

## Experimental Protocols

Detailed methodologies for conducting greenhouse bioassays with **Florylpicoxamid** are provided below. These protocols are based on established methods for the respective pathosystems and can be adapted for specific experimental needs.

### Protocol 1: Preventative and Curative Efficacy of Florylpicoxamid against Zymoseptoria tritici on Wheat

This protocol outlines the procedure to assess both the preventative (protective) and curative (eradicator) activity of **Florylpicoxamid** against Septoria tritici blotch on wheat seedlings.

#### 1. Plant Material and Growth Conditions:

- **Wheat Cultivar:** Select a susceptible wheat cultivar (e.g., 'Obelisk').
- **Potting:** Sow 3-5 seeds per 5 cm pot filled with standard potting mix. After 7 days, thin to three seedlings per pot.[\[6\]](#)
- **Greenhouse Conditions:** Grow plants in a controlled environment at 18/16°C (day/night) with a relative humidity of 70% until the first leaves are fully unfolded.[\[6\]](#)

## 2. Inoculum Preparation:

- **Fungal Isolate:** Use a virulent isolate of *Zymoseptoria tritici*.
- **Culture:** Grow the fungus in YGB (10 g/L yeast extract, 30 g/L Glucose) medium at 18°C for 7 days in a shaker incubator at 125 rpm.[\[6\]](#)
- **Spore Suspension:** Harvest yeast-like spores by centrifugation, wash twice with sterile water, and adjust the concentration to  $1 \times 10^7$  spores/mL in sterile water with 0.15% Tween 20.[\[6\]](#)

## 3. Fungicide Application:

- **Florylpicoxamid Formulation:** Prepare a stock solution of **Florylpicoxamid** in an appropriate solvent (e.g., acetone or DMSO) and then dilute to the desired concentrations with water containing a surfactant.
- **Preventative Application:** Apply the fungicide solution to the wheat seedlings 24 hours before inoculation.
- **Curative Application:** Apply the fungicide solution to the wheat seedlings 24 to 48 hours after inoculation.
- **Application Method:** Use a hand sprayer to apply the fungicide solution until runoff, ensuring complete coverage of the foliage.[\[6\]](#) Include a mock control (sprayed with water and surfactant only) and a positive control (inoculated, untreated).

## 4. Inoculation and Incubation:

- **Inoculation:** Spray the wheat seedlings with the prepared spore suspension until runoff.

- Incubation: Place the inoculated plants in transparent plastic bags for 48 hours at 100% relative humidity to facilitate infection.[6] Afterwards, transfer them to a greenhouse compartment at 22°C with a relative humidity >90% and a 16-hour photoperiod.[6]

#### 5. Disease Assessment:

- Timing: Assess disease severity 18-21 days post-inoculation.
- Rating Scale: Visually assess the percentage of leaf area covered by lesions and pycnidia on the inoculated leaves. A 1-to-9 scale can also be used, where 1 indicates no disease and 9 indicates complete infection.[3][7]
- Data Analysis: Calculate the mean disease severity for each treatment. Efficacy can be calculated as:  $((\text{Disease Severity in Control} - \text{Disease Severity in Treatment}) / \text{Disease Severity in Control}) * 100$ .

## Protocol 2: Protective and Curative Bioassay of Florylpicoxamid against Botrytis cinerea on Tomato

This protocol describes a method to evaluate the protective and curative efficacy of **Florylpicoxamid** against gray mold on tomato plants.

#### 1. Plant Material and Growth Conditions:

- Tomato Cultivar: Use a cultivar susceptible to Botrytis cinerea (e.g., 'Moneymaker').
- Seed Germination: Treat seeds in a 50°C water bath for 25 minutes, cool, and then soak in 10% trisodium phosphate for 15 minutes. Rinse thoroughly and germinate on wet filter paper.[8]
- Seedling Growth: Sow germinated seeds in soil and grow in a growth chamber with a 16-hour photoperiod at 25°C and an 8-hour dark period at 18°C for 4 weeks.[8]

#### 2. Inoculum Preparation:

- Fungal Isolate: Use a pathogenic isolate of Botrytis cinerea.

- Culture: Maintain the fungus on 2x V8 agar for 21 days at 20°C under a 12-hour photoperiod to promote sporulation.[8]
- Spore Suspension: Flood the culture plates with sterile distilled water and gently scrape the surface to release conidia. Filter the suspension through nylon mesh and adjust the concentration to  $1 \times 10^6$  spores/mL.[9]

### 3. Fungicide Application:

- **Florylpicoxamid** Formulation: Prepare as described in Protocol 1.
- Protective Application: Apply the fungicide solution to the tomato plants 24 hours before inoculation.
- Curative Application: Apply the fungicide solution 24 hours after inoculation.
- Application Method: Spray the foliage of the tomato plants until runoff.

### 4. Inoculation and Incubation:

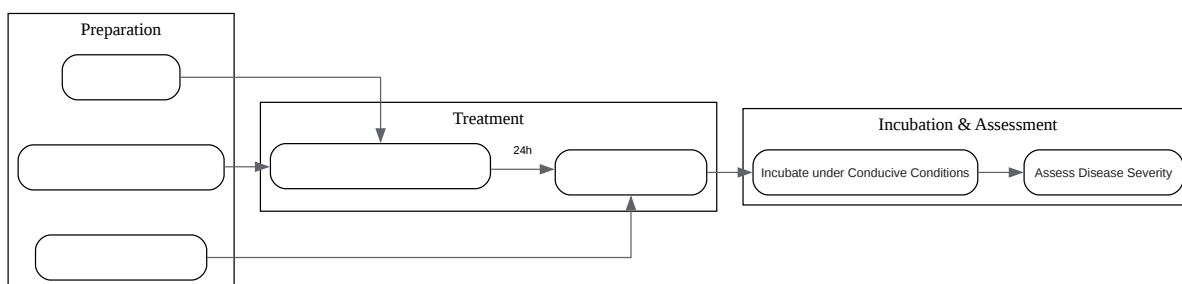
- Inoculation: Spray the tomato plants with the spore suspension. For detached leaf assays, place a 5 µL droplet of the spore suspension on each leaflet.[8]
- Incubation: Maintain high humidity (>90%) for 48-72 hours to promote infection. This can be achieved by covering the plants with plastic bags.[10] Maintain a temperature of 20-24°C. [10]

### 5. Disease Assessment:

- Timing: Evaluate disease development 3-5 days after inoculation.
- Assessment: Measure the lesion diameter on leaves or fruits. For whole plants, a disease severity index can be used based on the percentage of infected tissue.
- Data Analysis: Calculate the mean lesion size or disease severity for each treatment and determine the percentage of disease control as described in Protocol 1.

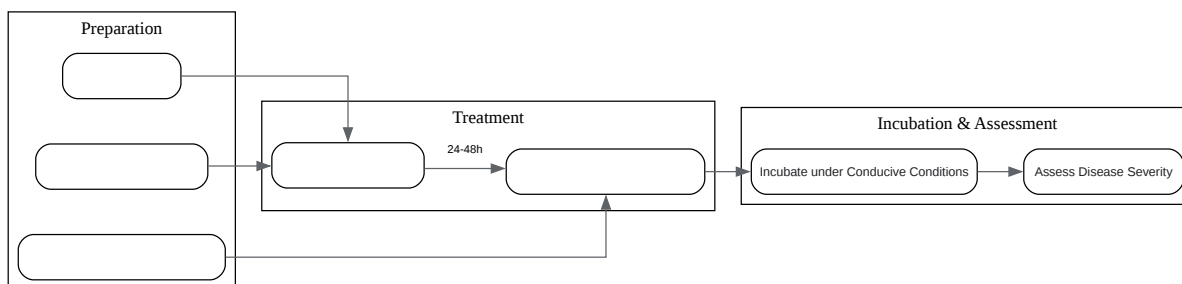
## Visualizations

The following diagrams illustrate the experimental workflows and the mode of action of **Florylpicoxamid**.



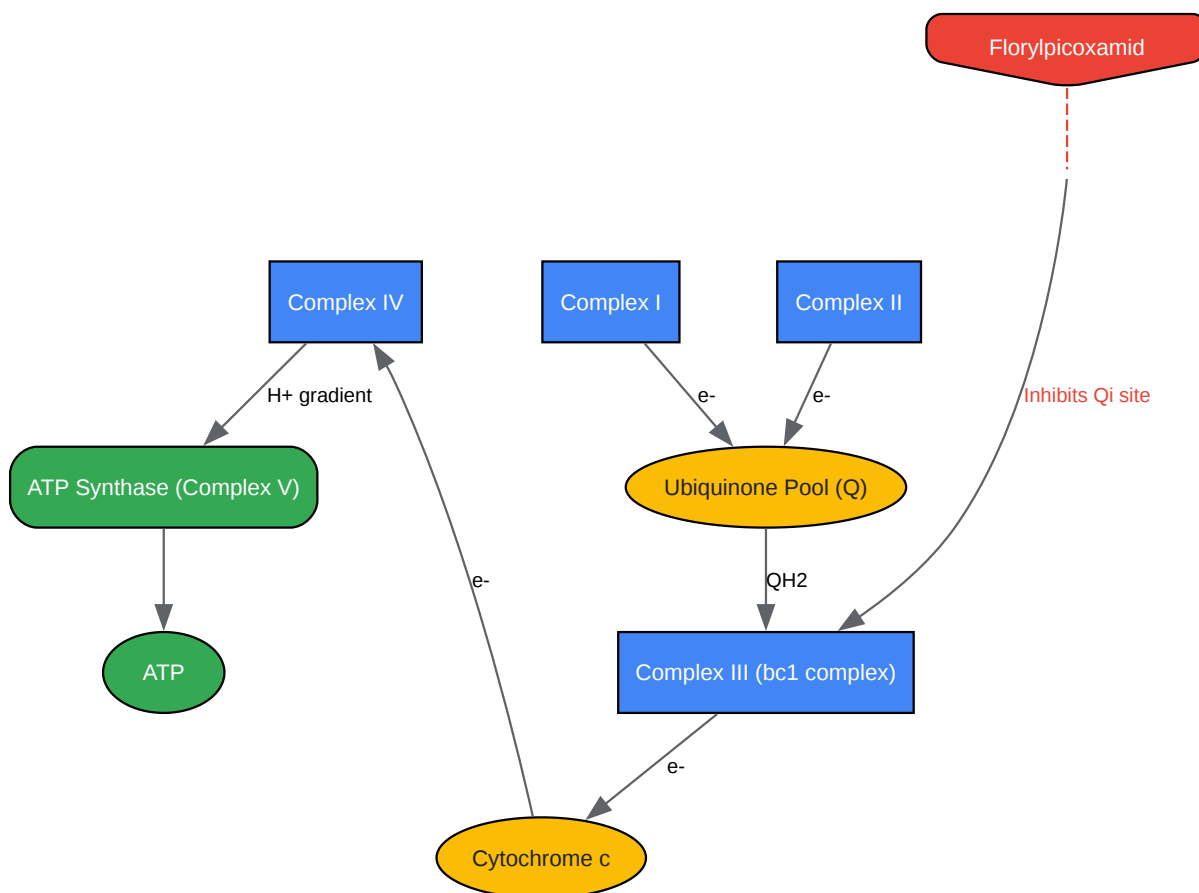
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### Preventative Bioassay Workflow



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## Curative Bioassay Workflow

[Click to download full resolution via product page](#)Mode of Action of **Florylpicoxamid****Need Custom Synthesis?**

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